

Application Note: Reduction of Dimethyl 2-(2-nitrophenyl)malonate using Raney® Nickel

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Compound of Interest

Compound Name: *Dimethyl 2-(2-nitrophenyl)malonate*

CAS No.: 26465-37-2

Cat. No.: B1309088

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Introduction

The catalytic hydrogenation of aromatic nitro compounds to their corresponding anilines is a fundamental transformation in organic synthesis. These anilines are critical building blocks for a vast array of pharmaceuticals, agrochemicals, and dyes.[1] Dimethyl 2-(2-aminophenyl)malonate, the product of the reduction of **dimethyl 2-(2-nitrophenyl)malonate**, is a particularly valuable intermediate. Its structure, featuring a primary amine ortho to a malonic ester moiety, makes it an ideal precursor for the synthesis of various nitrogen-containing heterocycles, such as indoles and quinolones, which are prevalent scaffolds in medicinal chemistry.[2][3]

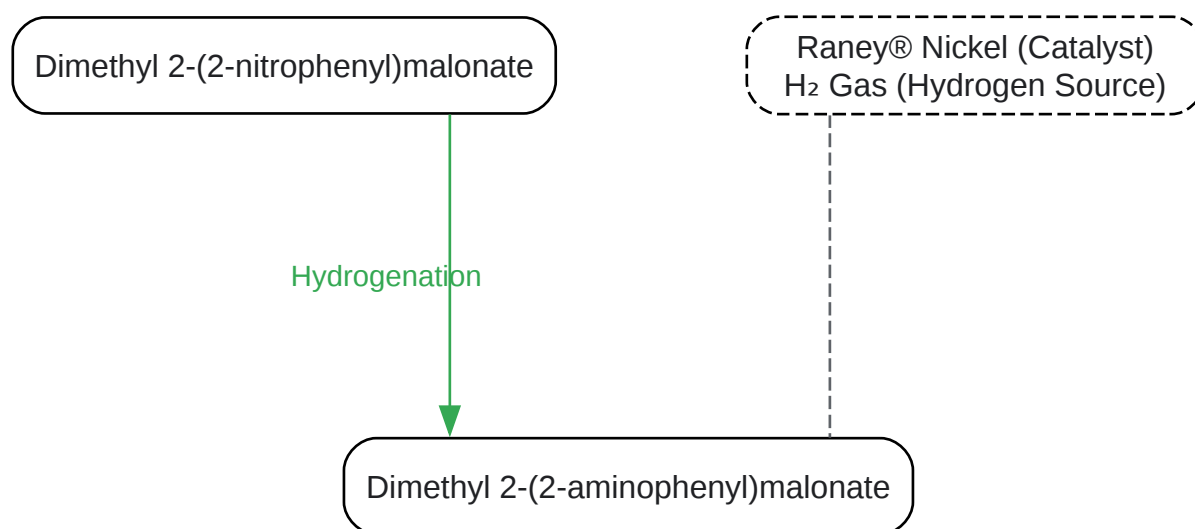
Raney® Nickel, also known as spongy nickel, is a highly effective and widely used heterogeneous catalyst for hydrogenation reactions.[1][4] Developed by Murray Raney in 1926, it is prepared by leaching aluminum from a nickel-aluminum alloy, resulting in a porous, high-surface-area nickel catalyst saturated with hydrogen.[1] Its high activity, thermal stability, and relative cost-effectiveness compared to platinum-group metal catalysts make it suitable for a

broad range of industrial and laboratory-scale reductions, including the conversion of nitro groups to amines.[4]

This application note provides a detailed protocol for the reduction of **dimethyl 2-(2-nitrophenyl)malonate** to dimethyl 2-(2-aminophenyl)malonate using Raney® Nickel under moderate hydrogen pressure.

Chemical Transformation and Logic

The reaction involves the catalytic reduction of an aromatic nitro group to a primary amine using hydrogen gas, facilitated by the large, active surface of Raney® Nickel.



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Caption: Chemical reduction of the nitro group to an amine.

Quantitative Data Summary

The catalytic hydrogenation of aromatic nitro compounds using Raney® Nickel is generally a high-yielding transformation. While the yield can be influenced by factors such as catalyst activity, substrate purity, and reaction conditions, quantitative conversion is often achievable.

Parameter	Value	Notes
Substrate	Dimethyl 2-(2-nitrophenyl)malonate	-
Product	Dimethyl 2-(2-aminophenyl)malonate	-
Catalyst	Raney® Nickel (50% slurry in water)	~5-10% w/w (dry basis) relative to substrate
Hydrogen Pressure	3-4 bar (approx. 45-60 psi)	Higher pressures can be used but require specialized equipment.
Temperature	25-40 °C	The reaction is exothermic; cooling may be required.
Solvent	Methanol or Ethanol	Ensures good solubility for the substrate and product.
Typical Yield	> 90%	Yields are typically high for this class of transformation. [5]
Reaction Time	2-6 hours	Monitored by H ₂ uptake or chromatographic analysis (TLC/GC-MS).

Experimental Protocol

Materials and Equipment:

- **Dimethyl 2-(2-nitrophenyl)malonate**
- Raney® Nickel (50% slurry in water)
- Methanol (reagent grade)
- Diatomaceous earth (e.g., Celite®)

- Hydrogenation apparatus (e.g., Parr shaker or stirred autoclave) equipped with a pressure gauge and gas inlet/outlet
- Magnetic stirrer and stir bars
- Standard laboratory glassware
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

Safety Precautions:

- **Pyrophoric Hazard:** Raney® Nickel is pyrophoric when dry and must be handled with extreme care.^[4] It should always be kept wet as a slurry under water or the reaction solvent. Never allow the filter cake to dry in the air.
- **Flammable Gas:** Hydrogen gas is highly flammable and can form explosive mixtures with air. Ensure the reaction is performed in a well-ventilated fume hood, away from ignition sources. The apparatus must be properly grounded.
- **Personal Protective Equipment (PPE):** Always wear safety goggles, a lab coat, and appropriate chemical-resistant gloves.
- **Quenching:** After use, the catalyst should be carefully quenched by slowly adding it to a dilute acid solution (e.g., 1 M HCl) in a well-ventilated area to safely deactivate it before disposal.

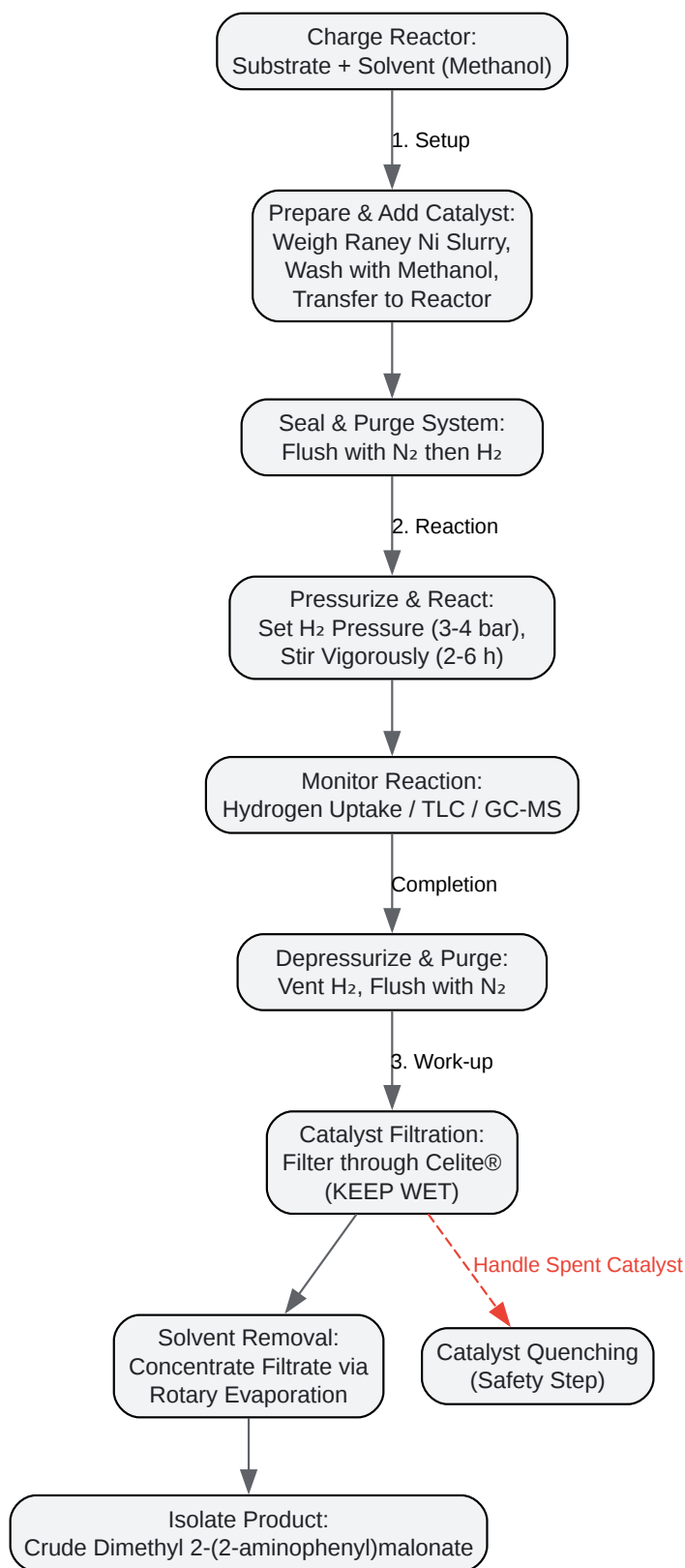
Procedure:

- **Reactor Setup:**
 - Place a magnetic stir bar into a suitable pressure-rated hydrogenation vessel.
 - Add **dimethyl 2-(2-nitrophenyl)malonate** (e.g., 10.0 g, 37.4 mmol) to the vessel.
 - Add methanol (e.g., 100 mL) to dissolve the substrate.

- Catalyst Addition:
 - In a separate beaker, weigh the required amount of Raney® Nickel slurry (e.g., ~1.0-2.0 g of 50% slurry, corresponding to 0.5-1.0 g dry weight).
 - Carefully decant the water from the slurry and wash the catalyst with several small portions of methanol, decanting the solvent each time. This solvent exchange should be done quickly to minimize exposure to air.
 - Immediately transfer the methanol-wet catalyst to the hydrogenation vessel containing the substrate solution.
- Hydrogenation:
 - Securely seal the hydrogenation vessel.
 - Connect the vessel to the hydrogenation apparatus.
 - Purge the system by pressurizing with nitrogen (3-4 times) and then venting to remove all oxygen.
 - Purge the system with hydrogen gas (2-3 times).
 - Pressurize the vessel with hydrogen to the target pressure (e.g., 3-4 bar).
 - Begin vigorous stirring and monitor the pressure gauge. A drop in pressure indicates hydrogen uptake as the reaction proceeds.
 - Continue the reaction, re-pressurizing with hydrogen as needed, until uptake ceases (typically 2-6 hours). The reaction progress can also be monitored by taking small aliquots (after careful depressurization and purging) for TLC or GC-MS analysis.
- Work-up and Isolation:
 - Once the reaction is complete, stop the stirring and close the hydrogen inlet.
 - Carefully vent the excess hydrogen pressure in the fume hood.

- Purge the vessel with nitrogen.
- Open the vessel and carefully filter the reaction mixture through a pad of diatomaceous earth (e.g., Celite®) to remove the Raney® Nickel catalyst. Crucially, keep the filter cake wet with methanol at all times to prevent ignition.
- Wash the filter cake with additional methanol to ensure all product is collected.
- Transfer the used catalyst and filter pad immediately into a beaker of water for temporary storage before deactivation.
- Combine the filtrate and washings and concentrate the solution under reduced pressure using a rotary evaporator to remove the methanol.
- The resulting crude product, dimethyl 2-(2-aminophenyl)malonate, can be used directly for subsequent steps or purified further by recrystallization or column chromatography if necessary.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for the hydrogenation reaction.

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